

Application Notes and Protocols: 5-Hydrazinyl-4-phenyl-1H-pyrazole in Catalysis

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Compound of Interest

Compound Name: 5-Hydrazinyl-4-phenyl-1H-pyrazole

Cat. No.: B12911020

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Disclaimer: Direct catalytic applications of **5-Hydrazinyl-4-phenyl-1H-pyrazole** are not extensively documented in publicly available literature. However, its structural motif is a key precursor for synthesizing pyrazole-hydrazone ligands. These ligands, upon complexation with metal ions like copper (II), form catalysts that exhibit significant biomimetic activity. This document details the application of a derivative, a pyrazole-hydrazone ligand, in the catalytic oxidation of catechol, a model reaction for the activity of the catechol oxidase enzyme.

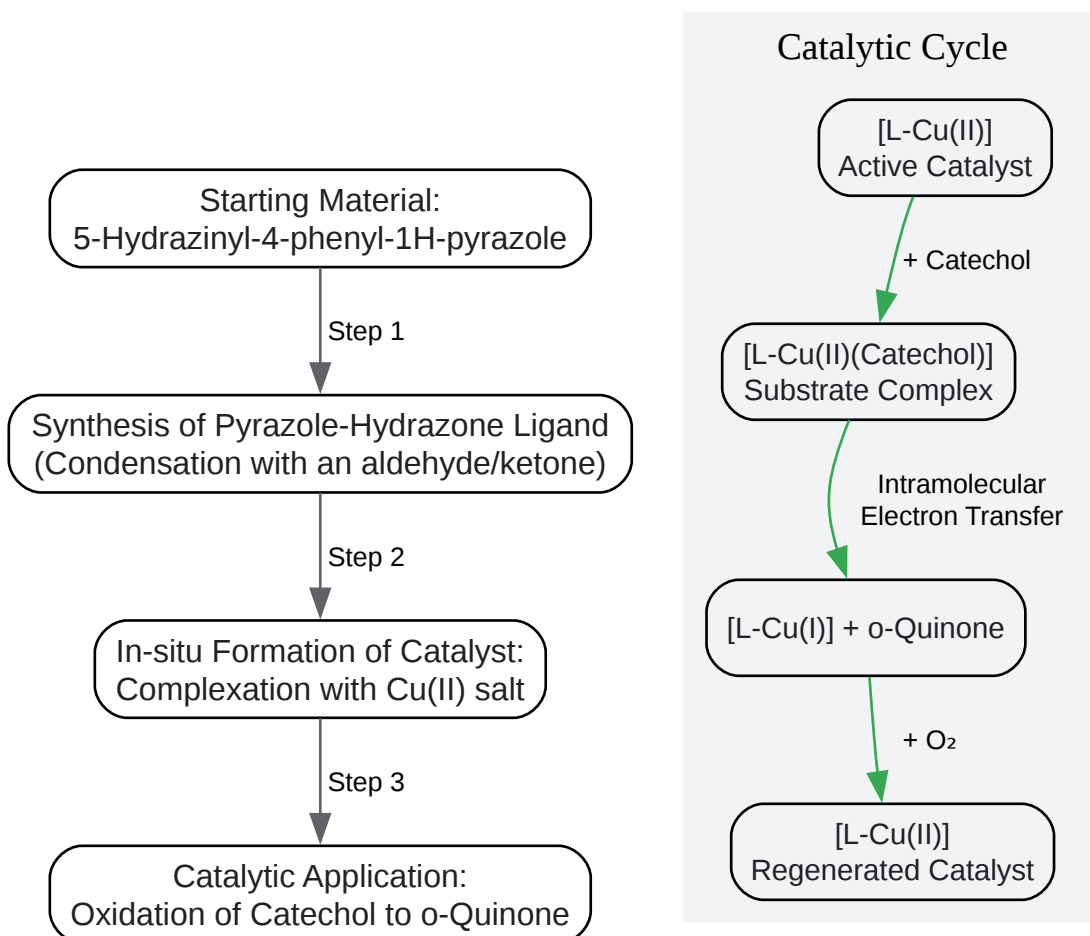
Application: Biomimetic Catalysis of Catechol Oxidation

Pyrazole-hydrazone derivatives, which can be synthesized from **5-Hydrazinyl-4-phenyl-1H-pyrazole**, are effective ligands for creating biomimetic catalysts. When complexed with copper (II), these ligands form complexes that mimic the active site of catechol oxidase, a type of tyrosinase enzyme. These synthetic catalysts efficiently promote the oxidation of catechols to their corresponding o-quinones using atmospheric oxygen. This catalytic system is of interest for various applications, including organic synthesis, sensor development, and understanding enzymatic mechanisms.

The catalytic activity of these copper (II)-pyrazole-hydrazone complexes is influenced by several factors, including the specific structure of the ligand, the nature of the counter anion of

the copper salt, the solvent system, and the concentration of the ligand.[1][2]

Logical Workflow for Catalyst Development



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References

- 1. New Pyrazole-Hydrazone Derivatives: X-ray Analysis, Molecular Structure Investigation via Density Functional Theory (DFT) and Their High In-Situ Catecholase Activity - PMC [pmc.ncbi.nlm.nih.gov]

- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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